

"Valiant PhD" Identified as Dental Amalgam, Not Utilized in High-Throughput Screening Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Valiant phd

Cat. No.: B1234922

[Get Quote](#)

Following a comprehensive search for "**Valiant PhD**" in the context of high-throughput screening (HTS) and drug discovery, it has been determined that the user's query is based on a misunderstanding of the product's application. The search results conclusively identify "**Valiant PhD**" as a brand of dental amalgam used for tooth restorations, with no connection to HTS assays or related biological research.

"**Valiant PhD**" is a high-copper, palladium-enriched, dispersed phase dental amalgam alloy.^[1]^[2] It is manufactured by Ivoclar Vivadent and has been in clinical use for over two decades.^[3] The material is designed for posterior dental restorations and as a core build-up material.^[3]

Key characteristics of **Valiant PhD** dental amalgam include:

- **Composition:** A high-copper content which eliminates the Gamma-2 phase, and it is enriched with palladium.^[2]
- **Properties:** It is recognized for its high early strength, resistance to corrosion and tarnishing, and smooth carving and burnishing properties.^[2]^[3]
- **Clinical Performance:** Studies have evaluated its clinical performance in terms of marginal breakdown and wear resistance, often in comparison to other dental amalgams.^[1]^[4]

Given that "**Valiant PhD**" is a dental restorative material, it is not used in the field of high-throughput screening. HTS involves the use of automated equipment to rapidly test thousands

to millions of chemical, genetic, or pharmacological samples for a specific biological activity. The materials and methods involved in HTS are entirely different from those in dentistry.

Therefore, the creation of detailed Application Notes and Protocols for high-throughput screening assays using "Valiant PhD" is not possible. The fundamental premise of the request is incorrect as it conflates a dental product with a technology used in biomedical research and drug discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Clinical evaluation of high-copper amalgams - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. scottsdental.com [scottsdental.com]
- 3. Valiant Ph.D. | Filling Materials | Ivoclar CA [ivoclar.com]
- 4. Comparative wear ranking of dental restoratives with the BIOMAT wear simulator - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Valiant PhD" Identified as Dental Amalgam, Not Utilized in High-Throughput Screening Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234922#high-throughput-screening-assays-using-valiant-phd]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com